

6,7-Dichloro-2-methyl-4-quinolinol solubility data

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Compound of Interest

Compound Name: 6,7-Dichloro-2-methyl-4-quinolinol

CAS No.: 948294-27-7

Cat. No.: B12622445

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Part 1: Executive Summary

6,7-Dichloro-2-methyl-4-quinolinol (often referred to in its tautomeric form as 6,7-dichloro-2-methyl-4(1H)-quinolone) is a critical heterocyclic intermediate used in the synthesis of advanced antimalarials, quinolone antibiotics, and high-performance agrochemicals.

Despite its structural simplicity, the solubility profile of this compound is complex, governed by a stable crystal lattice and keto-enol tautomerism. Publicly available experimental solubility datasets for this specific di-chloro analog are sparse.^[1] This guide bridges that gap by synthesizing physicochemical principles from structural analogs (e.g., 2-methyl-4-quinolinol) and providing a validated experimental framework for generating precise solubility data.

Key Insight: The compound exists predominantly as the 4-quinolone tautomer in the solid state. This results in strong intermolecular hydrogen bonding (dimerization), leading to high melting points (>250°C) and poor solubility in common non-polar solvents.

Part 2: Physicochemical Profile & Solubility

Landscape

Structural Identity & Tautomerism

The solubility behavior is dictated by the equilibrium between the enol (quinolinol) and keto (quinolone) forms. In the solid state and polar solvents, the keto form dominates.

- Chemical Name: 6,7-Dichloro-2-methylquinolin-4-ol / 6,7-Dichloro-2-methyl-4(1H)-quinolone
- Molecular Formula: $C_{10}H_7Cl_2NO$
- Molecular Weight: 228.07 g/mol
- Predicted LogP: $\sim 2.5 - 3.0$ (Increased lipophilicity vs. 2-methyl-4-quinolinol due to di-chloro substitution).
- Melting Point: $>280^{\circ}C$ (Decomposition is common before melting).

Solubility Landscape (Qualitative & Semi-Quantitative)

Based on structural analogs (2-methyl-4-quinolinol, 4,7-dichloroquinoline) and thermodynamic principles.

Solvent Class	Representative Solvents	Solubility Behavior	Mechanistic Insight
Polar Aprotic	DMSO, DMF, NMP	High (>50 mg/mL)	Best for stock solutions. Dipolar aprotic solvents disrupt the intermolecular H-bond dimers of the quinolone core.
Polar Protic	Methanol, Ethanol, IPA	Moderate (Hot) / Low (Cold)	Solubility is temperature-dependent. Useful for recrystallization (e.g., hot ethanol).
Acidic Aqueous	0.1 M HCl, Acetic Acid	High	Protonation of the carbonyl oxygen/nitrogen forms a soluble cation ().
Basic Aqueous	0.1 M NaOH	High	Deprotonation of the N-H (or O-H) forms a soluble anion ().
Neutral Aqueous	Water (pH 7)	Very Low (<0.1 mg/mL)	The neutral species aggregates due to hydrophobic stacking and H-bonding.
Non-Polar	Hexane, Toluene, Ether	Insoluble	Lack of H-bonding capability prevents solvation of the polar quinolone core.

Part 3: Thermodynamic Modeling Framework

To extrapolate limited experimental data, researchers should employ thermodynamic models. The Apelblat Equation is the industry standard for correlating the solubility of quinolone derivatives.

The Modified Apelblat Equation:

Where:

- = Mole fraction solubility
- = Absolute temperature (Kelvin)
- = Empirical model parameters derived from regression analysis.

Thermodynamic Parameters of Dissolution: Using the van't Hoff analysis, the enthalpy (

) and entropy (

) of solution can be derived:

- Expectation: Dissolution in ethanol/water is typically endothermic (), meaning solubility increases significantly with temperature.

Part 4: Validated Experimental Protocol

Since exact literature values are rare, the following protocol is the "Gold Standard" for generating regulatory-grade solubility data for this compound.

Methodology: Equilibrium Shake-Flask (HPLC-UV)

Objective: Determine thermodynamic solubility at

to

.

Step-by-Step Workflow:

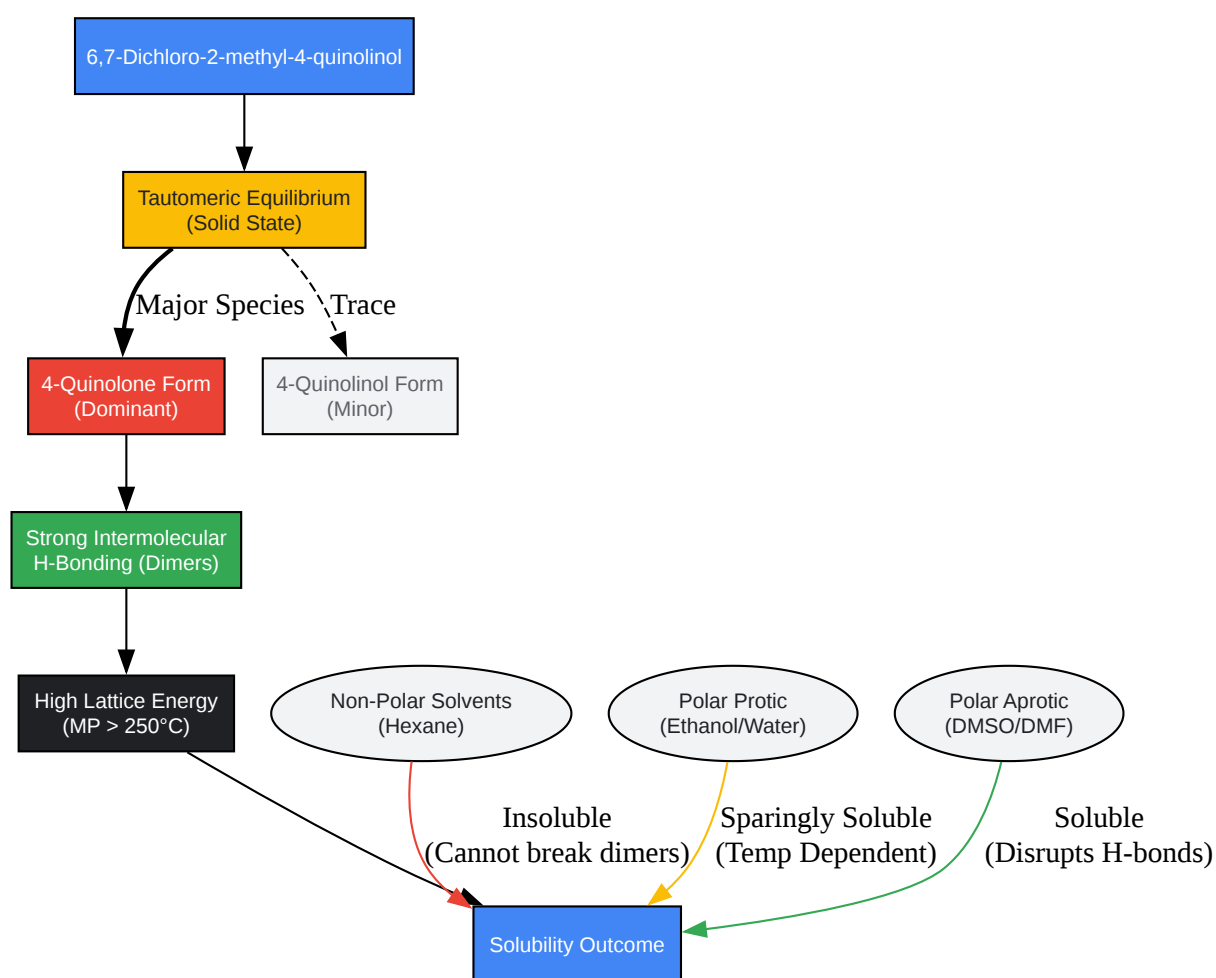
- Preparation:
 - Add excess solid **6,7-dichloro-2-methyl-4-quinolinol** to 10 mL of the target solvent (e.g., Ethanol, Water, DMSO) in a borosilicate glass vial.
 - Critical: Ensure a visible solid phase remains at the bottom to guarantee saturation.
- Equilibration:
 - Place vials in a temperature-controlled orbital shaker.
 - Settings: 200 RPM, Temperature C.
 - Duration: 72 hours. (Quinolones have high lattice energy and equilibrate slowly).
- Sampling & Filtration:
 - Allow solids to sediment for 1 hour (stop shaking).
 - Withdraw supernatant using a pre-heated glass syringe (to prevent precipitation in the needle).
 - Filter through a 0.45 μm PTFE filter (Hydrophilic PTFE for aqueous, Hydrophobic for organic).
 - Note: Discard the first 1 mL of filtrate to account for filter adsorption.
- Quantification (HPLC-UV):
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 μm).
 - Mobile Phase: Acetonitrile : Water (0.1% Formic Acid) [60:40 v/v].
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 254 nm (aromatic core) and 320 nm (conjugated system).

- Injection Volume: 10 μ L.

Part 5: Visualization & Logic

Solubility & Tautomerism Logic Flow

The following diagram illustrates the structural logic dictating the solubility profile.



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Caption: Mechanistic pathway showing how tautomerism and dimerization drive the solubility profile of **6,7-dichloro-2-methyl-4-quinolinol**.

Part 6: Applications in Process Chemistry

- Recrystallization:
 - Recommended Solvent: DMF/Ethanol (1:4) or Acetic Acid.
 - Protocol: Dissolve crude material in minimum hot DMF (100°C), then slowly add Ethanol as an anti-solvent while cooling. This yields high-purity needles.
- Conrad-Limpach Synthesis Isolation:
 - The reaction is typically performed in Dowtherm A (250°C).[2]
 - Upon cooling to 25°C, the product precipitates (due to insolubility in the non-polar Dowtherm matrix).
 - Wash: Use Petroleum Ether or Hexane to remove residual Dowtherm. The product remains solid (insoluble).

Part 7: References

- Conrad, M., & Limpach, L. (1887).[3] Über die Synthese von Chinolinderivaten. Berichte der deutschen chemischen Gesellschaft.
- Organic Syntheses. (1955). 2-Methyl-4-hydroxyquinoline.[3][4][5] Org. Synth. Coll. Vol. 3, p.593.
- Surrey, A. R., & Hammer, H. F. (1946). The Preparation of 4,7-Dichloroquinoline. Journal of the American Chemical Society.
- Avdeef, A. (2012). Absorption and Drug Development: Solubility, Permeability, and Charge State. Wiley-Interscience. (Standard text for solubility protocols).
- BenchChem. (2025).[6] General Solubility Protocols for Quinoline Derivatives.

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. Organic Syntheses Procedure](https://orgsyn.org) [orgsyn.org]
- [3. Conrad-Limpach Reaction \(Chapter 17\) - Name Reactions in Organic Synthesis](#) [cambridge.org]
- [4. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [5. echemi.com](https://echemi.com) [echemi.com]
- [6. benchchem.com](https://benchchem.com) [benchchem.com]
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